

Spectroscopic Analysis of Tolyl-Bicyclohexyl Compounds: An In-depth Technical Guide

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Compound of Interest

Compound Name: *trans,trans-4-But-3-enyl-4'-p-tolyl-bicyclohexyl*

CAS No.: 129738-42-7

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic analysis of tolyl-bicyclohexyl compounds, focusing on Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy. These techniques are pivotal in the structural elucidation and characterization of these compounds, which are of significant interest in materials science, particularly in the development of liquid crystals, and as intermediates in pharmaceutical synthesis.

Introduction to Tolyl-Bicyclohexyl Compounds

Tolyl-bicyclohexyl derivatives consist of a bicyclohexyl core attached to a tolyl (methylphenyl) group. The stereochemistry of the bicyclohexyl ring system, typically in a *trans,trans*-conformation, imparts a rigid, linear molecular shape, a key characteristic for applications in liquid crystal technologies. The tolyl group provides an aromatic moiety that influences the electronic and packing properties of the molecule. A representative structure is (trans,trans)-4-(p-tolyl)-4'-vinyl-1,1'-bi(cyclohexane). The precise characterization of these molecules is

essential for understanding their structure-property relationships and ensuring their purity and suitability for various applications.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the unambiguous structure determination of organic molecules in solution. Both ^1H and ^{13}C NMR provide detailed information about the chemical environment of individual atoms, their connectivity, and stereochemistry.

Expected ^1H NMR Spectral Data

The ^1H NMR spectrum of a tolyl-bicyclohexyl compound is expected to show distinct signals for the aromatic protons of the tolyl group and the aliphatic protons of the bicyclohexyl rings.

- **Tolyl Group Protons:** The tolyl group will exhibit signals in the aromatic region (typically δ 7.0-7.3 ppm). For a p-tolyl group, two doublets are expected due to the coupling between ortho- and meta-protons. The methyl protons of the tolyl group will appear as a sharp singlet in the upfield region (around δ 2.3 ppm).
- **Bicyclohexyl Protons:** The protons on the bicyclohexyl rings will appear as a complex series of multiplets in the aliphatic region (typically δ 0.8-2.5 ppm). The complexity arises from the numerous diastereotopic protons and their intricate spin-spin coupling patterns. Protons in axial and equatorial positions will have different chemical shifts and coupling constants.
- **Substituent Protons:** Any additional substituents on the bicyclohexyl ring will have characteristic chemical shifts. For example, vinyl group protons would appear in the δ 4.9-5.9 ppm region.

Table 1: Representative ^1H NMR Data for Tolyl and Bicyclohexyl Moieties

Functional Group	Proton Type	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
p-Tolyl	Aromatic (ortho to CH ₃)	~7.1	d	~8.0
p-Tolyl	Aromatic (meta to CH ₃)	~7.2	d	~8.0
p-Tolyl	Methyl (CH ₃)	~2.3	s	-
Bicyclohexyl	Methine (CH)	1.0 - 2.5	m	-
Bicyclohexyl	Methylene (CH ₂)	0.8 - 2.0	m	-

Note: The chemical shifts are approximate and can vary depending on the specific substitution pattern and solvent.

Expected ¹³C NMR Spectral Data

The ¹³C NMR spectrum provides information on the number of unique carbon environments in the molecule.

- Tolyl Group Carbons:** The aromatic carbons of the tolyl group will resonate in the downfield region (δ 125-145 ppm). The methyl carbon will appear at a characteristic upfield chemical shift (around δ 21 ppm).
- Bicyclohexyl Carbons:** The aliphatic carbons of the bicyclohexyl rings will appear in the upfield region (δ 25-50 ppm). The exact chemical shifts will depend on their position and the stereochemistry of the ring junctions.

Table 2: Representative ¹³C NMR Data for Tolyl and Bicyclohexyl Moieties

Functional Group	Carbon Type	Chemical Shift (δ , ppm)
p-Tolyl	Aromatic (quaternary, C-CH ₃)	~135
p-Tolyl	Aromatic (quaternary, C-bicyclohexyl)	~145
p-Tolyl	Aromatic (CH)	~129
p-Tolyl	Methyl (CH ₃)	~21
Bicyclohexyl	Methine (CH)	35 - 50
Bicyclohexyl	Methylene (CH ₂)	25 - 35

Note: The chemical shifts are approximate and can vary depending on the specific substitution pattern and solvent.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule. The IR spectrum of a tolyl-bicyclohexyl compound will be dominated by absorptions corresponding to C-H and C-C bonds in the aromatic and aliphatic moieties.

- Aromatic C-H Stretching: Sharp peaks just above 3000 cm⁻¹ (typically 3010-3100 cm⁻¹).
- Aliphatic C-H Stretching: Strong, sharp peaks just below 3000 cm⁻¹ (typically 2850-2960 cm⁻¹).
- Aromatic C=C Stretching: Medium to weak absorptions in the 1450-1600 cm⁻¹ region.
- Aliphatic C-H Bending: Absorptions in the 1350-1470 cm⁻¹ region.
- Aromatic C-H Out-of-Plane Bending: Strong absorptions in the 690-900 cm⁻¹ region, which can be diagnostic of the substitution pattern on the aromatic ring. For a p-disubstituted ring, a strong band is expected around 810-840 cm⁻¹.

Table 3: Characteristic IR Absorption Frequencies for Tolyl-Bicyclohexyl Compounds

Functional Group	Vibrational Mode	Frequency Range (cm ⁻¹)	Intensity
Aromatic C-H	Stretching	3010 - 3100	Medium to Weak
Aliphatic C-H	Stretching	2850 - 2960	Strong
Aromatic C=C	Stretching	1450 - 1600	Medium to Weak
Aliphatic C-H	Bending	1350 - 1470	Medium
Aromatic C-H	Out-of-Plane Bending (p-subst.)	810 - 840	Strong

Experimental Protocols

NMR Sample Preparation and Data Acquisition

Materials:

- Toly-bicyclohexyl compound (5-25 mg for ¹H NMR, 50-100 mg for ¹³C NMR)
- Deuterated solvent (e.g., CDCl₃, DMSO-d₆)
- High-quality 5 mm NMR tube
- Pipette
- Vortex mixer (optional)

Procedure:

- Accurately weigh the required amount of the toly-bicyclohexyl compound.
- Transfer the solid into a clean, dry NMR tube.
- Add approximately 0.6-0.7 mL of the chosen deuterated solvent to the NMR tube using a pipette.

- Cap the NMR tube and gently vortex or invert the tube until the sample is completely dissolved.
- Wipe the outside of the NMR tube clean before inserting it into the NMR spectrometer.
- Acquire the ^1H and ^{13}C NMR spectra according to the instrument's standard operating procedures. Typical parameters include:
 - ^1H NMR: 16-32 scans, relaxation delay of 1-2 seconds.
 - ^{13}C NMR: 512-2048 scans, relaxation delay of 2-5 seconds, with proton decoupling.
- Process the acquired data (Fourier transformation, phase correction, and baseline correction) to obtain the final spectra. Chemical shifts should be referenced to the residual solvent peak or an internal standard (e.g., TMS).

FT-IR Sample Preparation and Data Acquisition

Materials:

- Toluyl-bicyclohexyl compound (1-2 mg)
- FT-IR grade potassium bromide (KBr)
- Agate mortar and pestle
- Pellet press
- FT-IR spectrometer

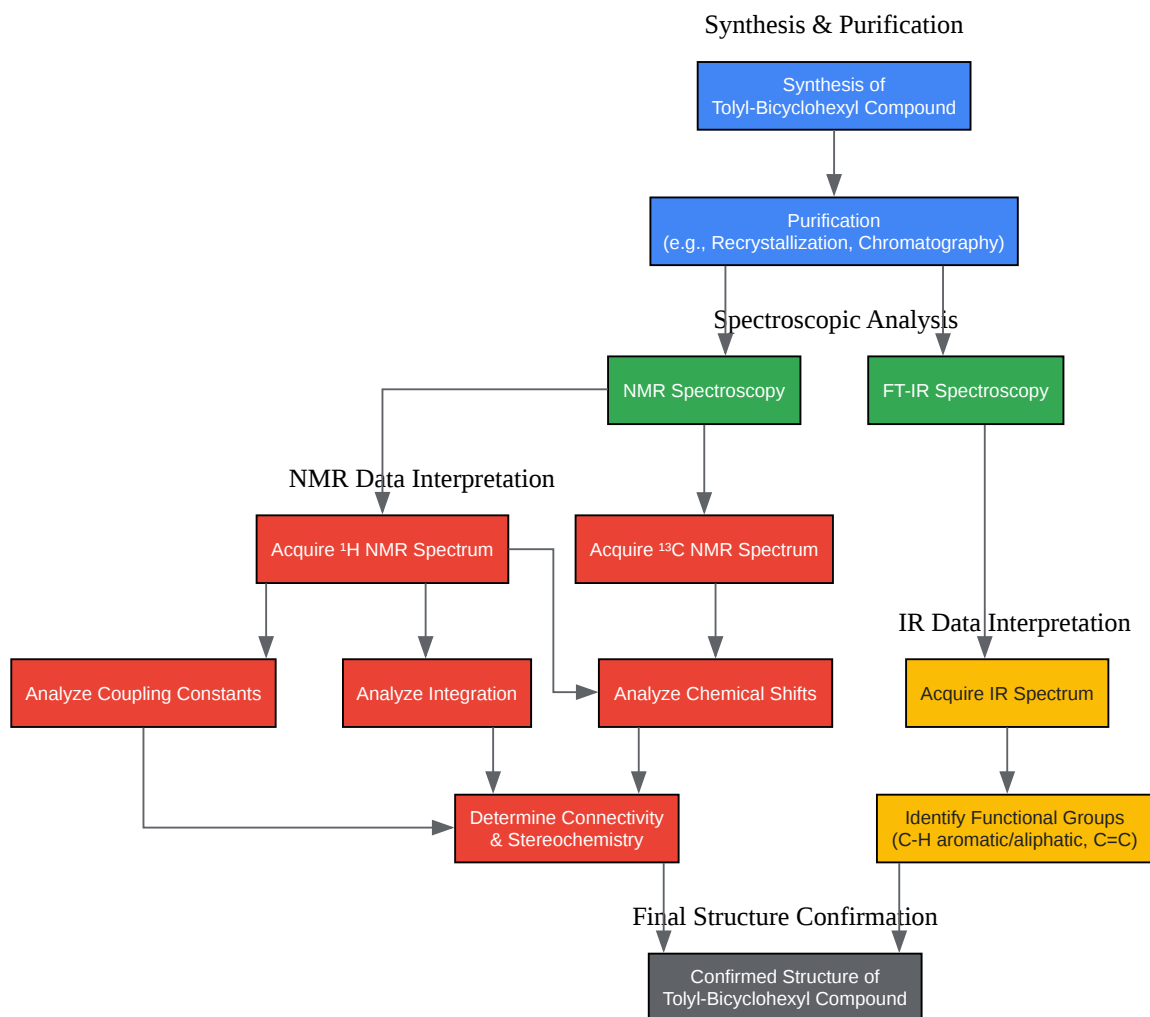
Procedure (KBr Pellet Method):

- Place a small amount of KBr in a clean, dry agate mortar and grind it to a fine powder.
- Add 1-2 mg of the toluyl-bicyclohexyl compound to the mortar.
- Thoroughly grind the sample and KBr together until a homogeneous, fine powder is obtained.

- Transfer a small amount of the mixture to the pellet press die.
- Apply pressure to the die using the hydraulic press to form a transparent or translucent pellet.
- Carefully remove the KBr pellet from the die and place it in the sample holder of the FT-IR spectrometer.
- Acquire the IR spectrum, typically by co-adding 16 to 32 scans at a resolution of 4 cm^{-1} .
- Record a background spectrum of the empty sample compartment and subtract it from the sample spectrum to obtain the final absorbance or transmittance spectrum.

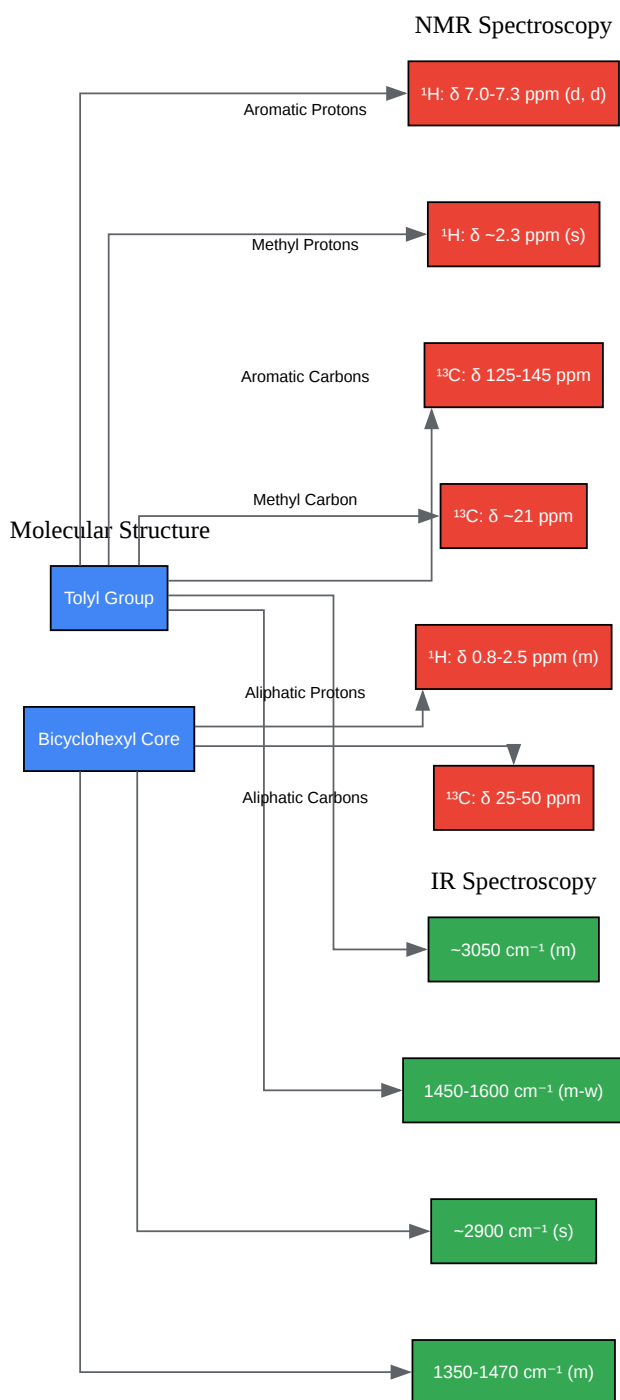
Visualization of Analytical Workflows

The following diagrams illustrate the logical flow of spectroscopic analysis for tolyl-bicyclohexyl compounds.



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Caption: Workflow for the synthesis and spectroscopic characterization of tolyl-bicyclohexyl compounds.



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Caption: Correlation between structural moieties of tolyl-bicyclohexyl compounds and their spectral features.

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